

Navigating the Procurement and Application of Undecanedinitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Undecanedinitrile

Cat. No.: B1584896

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Introduction: The Strategic Importance of Undecanedinitrile in Advanced Synthesis

Undecanedinitrile (CAS No. 2244-07-7), a linear aliphatic dinitrile, represents a critical building block in the landscape of modern organic synthesis. Its C11 backbone and terminal nitrile functionalities offer a versatile platform for the synthesis of a diverse array of molecules, ranging from specialty polymers to active pharmaceutical ingredients (APIs). For researchers, scientists, and drug development professionals, a thorough understanding of its commercial landscape, quality attributes, and handling protocols is paramount to ensuring reproducible and successful experimental outcomes. This guide provides an in-depth technical overview of **undecanedinitrile**, from sourcing and quality assessment to its applications in cutting-edge research.

I. The Commercial Landscape: Sourcing High-Quality Undecanedinitrile

The procurement of **undecanedinitrile** necessitates a careful evaluation of commercial suppliers to ensure the material meets the stringent purity and consistency requirements of research and development. Several reputable chemical suppliers offer **undecanedinitrile**, typically for research and development purposes.

Key Commercial Suppliers

A number of global chemical suppliers list **undecanedinitrile** in their catalogs. Researchers can source this chemical from companies such as:

- TCI America: A well-established supplier of specialty organic chemicals, TCI offers **undecanedinitrile** and provides details on purity, typically greater than 97.0% as determined by Gas Chromatography (GC).[1]
- Sigma-Aldrich (Merck): As a major supplier to the research community, Sigma-Aldrich provides **undecanedinitrile**, often with detailed online product pages that include safety data sheets and basic physical properties.
- Spectrum Chemical: This supplier offers a range of fine chemicals, including **undecanedinitrile**, and emphasizes quality control, with many of their facilities being ISO 9001:2015 certified.[2]
- BOC Sciences: Specializing in chemicals for the pharmaceutical industry, BOC Sciences can be a source for **undecanedinitrile**, particularly for those in drug discovery and development. [3]

Comparative Analysis of Supplier Specifications

When selecting a supplier, it is crucial to compare the product specifications provided in their technical data sheets and Certificates of Analysis (CofA). Key parameters to consider include:

Parameter	TCI America	The Good Scents Company (aggregator)	Spectrum Chemical
CAS Number	2244-07-7	2244-07-7	2244-07-7
Purity (Typical)	>97.0% (GC)[1]	>95.0% (GC)	Grade-specific
Appearance	Colorless to Almost colorless clear liquid[1]	Not specified	Not specified
Synonyms	Decyl Cyanide[1]	Undecane nitrile	Undecanenitrile

Note: This table is a representative example. Researchers should always consult the most recent product specifications directly from the supplier.

Supplier Selection Workflow

The process of selecting a suitable supplier for **undecanedinitrile** can be streamlined by following a logical workflow. This ensures that the chosen material aligns with the technical and regulatory requirements of the intended application.



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Caption: A streamlined workflow for the selection of a commercial supplier for **undecanedinitrile**.

II. Quality Control and Analytical Characterization

Ensuring the purity and identity of **undecanedinitrile** is a critical step before its use in any synthetic protocol. A combination of analytical techniques should be employed for comprehensive characterization.

Purity Determination: A Multi-Faceted Approach

The purity of **undecanedinitrile** is typically determined using chromatographic methods. Given its volatility, Gas Chromatography (GC) is the most common and effective technique.

Experimental Protocol: Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

- **Instrumentation:** A GC system equipped with a mass spectrometer (MS) detector is ideal for both quantification and identification of impurities.
- **Column Selection:** A capillary column with a non-polar or mid-polar stationary phase, such as a DB-5ms or equivalent, is suitable for separating **undecanedinitrile** from potential impurities like shorter or longer chain dinitriles or incompletely reacted precursors.

- Sample Preparation: Prepare a dilute solution of the **undecanedinitrile** sample in a high-purity solvent such as ethyl acetate or dichloromethane. A typical concentration is 1 mg/mL.
- GC Conditions:
 - Injector Temperature: 250 °C
 - Oven Temperature Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 15 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
- Data Analysis: The purity is calculated based on the area percentage of the **undecanedinitrile** peak relative to the total area of all peaks in the chromatogram. The mass spectrum of the main peak should be compared with a reference spectrum to confirm its identity. The PubChem database provides mass spectrometry data for **undecanedinitrile** that can be used for comparison.^[4]

Structural Confirmation

While GC-MS provides strong evidence for the identity of **undecanedinitrile**, Nuclear Magnetic Resonance (NMR) spectroscopy can be used for unambiguous structural confirmation.

- ¹H NMR: The proton NMR spectrum will show characteristic signals for the methylene groups of the long alkyl chain.
- ¹³C NMR: The carbon NMR spectrum will show a distinct signal for the nitrile carbon atoms, typically in the range of 118-122 ppm.

III. Applications in Research and Drug Development

The synthetic utility of **undecanedinitrile** lies in the reactivity of its terminal nitrile groups, which can be transformed into a variety of other functional groups.

Precursor to Diamines and Polyamines

A primary application of **undecanedinitrile** is its conversion to 1,11-undecanediamine. This transformation is typically achieved through catalytic hydrogenation. Diamines are crucial monomers in the synthesis of polyamides and polyurethanes.[3] The reduction of dinitriles to diamines is a well-established industrial process.[2]

Experimental Protocol: Catalytic Hydrogenation of **Undecanedinitrile** to 1,11-Undecanediamine

- Reaction Setup: A high-pressure reactor (autoclave) equipped with a magnetic stirrer, a heating mantle, and connections for gas inlet and outlet is required.
- Reagents and Catalyst:
 - **Undecanedinitrile**
 - A suitable hydrogenation catalyst, such as Raney Nickel or a supported palladium or rhodium catalyst.
 - A solvent, such as ethanol or tetrahydrofuran (THF).
 - Ammonia is often added to suppress the formation of secondary amines.
- Procedure:
 - Charge the autoclave with **undecanedinitrile**, the solvent, and the catalyst.
 - Seal the reactor and purge it several times with nitrogen, followed by hydrogen.
 - Pressurize the reactor with hydrogen to the desired pressure (e.g., 50-100 bar).
 - Heat the reaction mixture to the target temperature (e.g., 80-120 °C) with vigorous stirring.
 - Monitor the reaction progress by measuring hydrogen uptake.

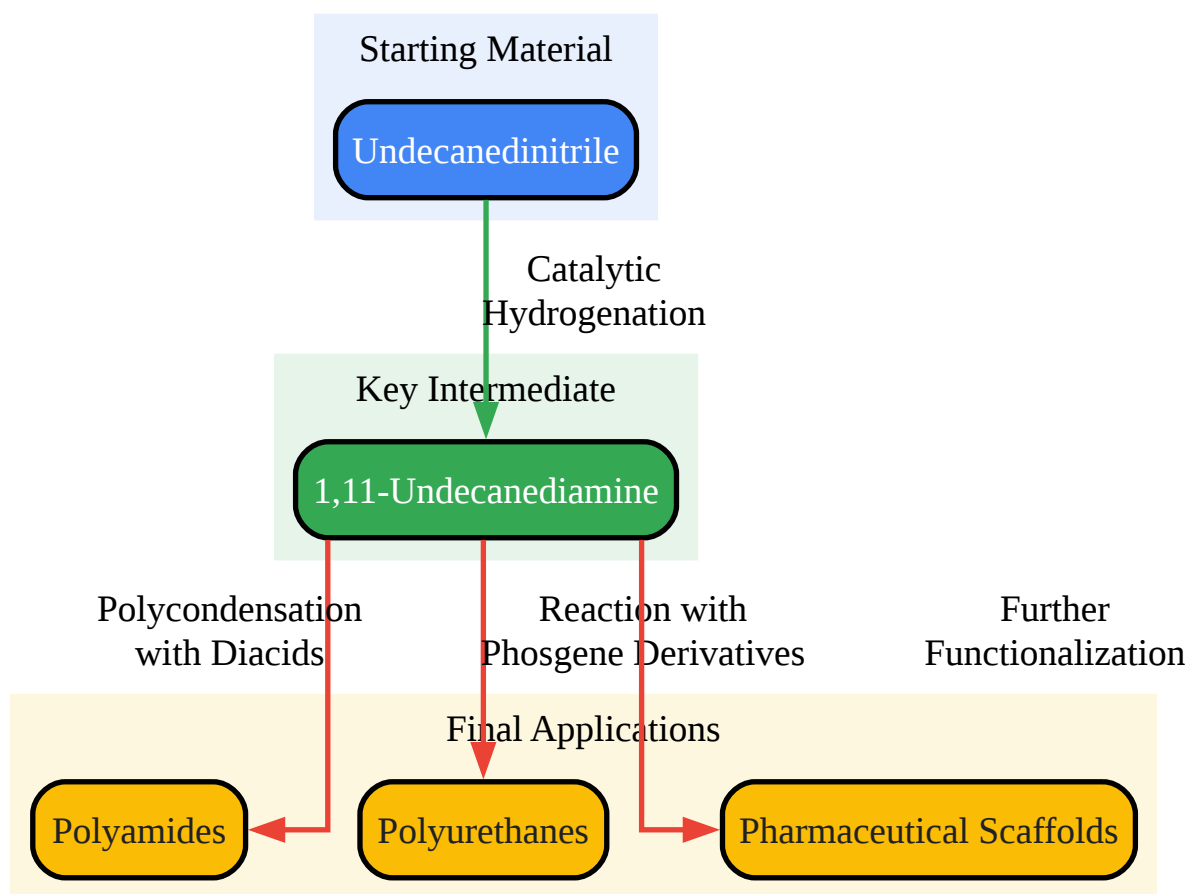
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen.
- Filter the reaction mixture to remove the catalyst.
- The product, 1,11-undecanediamine, can be isolated and purified by distillation or recrystallization.

Role in Pharmaceutical Synthesis

The nitrile group is a versatile functional group in medicinal chemistry. It can act as a bioisostere for a carbonyl group, participate in the formation of heterocyclic rings, or serve as a precursor for amines and amides.^{[5][6]} While specific examples of **undecanedinitrile** in late-stage drug synthesis are not widely published in readily available literature, its derivatives, particularly the corresponding diamine, are valuable intermediates for creating novel molecular scaffolds. The long, flexible C11 chain can be incorporated into molecules to modulate properties like lipophilicity and binding to target proteins.

Pathway to Advanced Materials

Beyond polyamides, the diamine derived from **undecanedinitrile** can be used to synthesize other advanced materials. For instance, it can be a precursor for diisocyanates, which are then used to produce polyurethanes with specific properties conferred by the long aliphatic chain.



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Caption: Synthetic pathways from **undecanedinitrile** to its key intermediate and final applications.

IV. Safety, Handling, and Storage

Proper handling and storage of **undecanedinitrile** are essential for laboratory safety. Researchers should always consult the Safety Data Sheet (SDS) provided by the supplier before working with this chemical.

Hazard Identification

Undecanedinitrile is classified as harmful if swallowed or in contact with skin, and it causes skin and serious eye irritation.[4]

- Acute Toxicity: Harmful if ingested or absorbed through the skin.

- Irritation: Causes irritation to the skin and eyes.

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile rubber), safety goggles, and a lab coat.
- Ventilation: Handle **undecanedinitrile** in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any vapors.
- Spill Management: In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.

Storage

- Store **undecanedinitrile** in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

V. Conclusion

Undecanedinitrile is a valuable and versatile chemical intermediate for researchers in both academia and industry. A systematic approach to sourcing, quality control, and handling is crucial for its effective and safe utilization. By understanding its chemical properties and synthetic potential, scientists can leverage **undecanedinitrile** to advance the development of novel materials and therapeutics. This guide serves as a foundational resource to support these endeavors, emphasizing the importance of scientific integrity and a thorough understanding of the materials we work with.

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Phone: (601) 213-4426

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